

Application Notes and Protocols: Cobalt(II) Iodide as a Moisture Indicator

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cobalt(2+);diiodide;dihydrate

CAS No.: 13455-29-3

Cat. No.: B082627

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction


Cobalt(II) iodide (CoI_2) is an inorganic compound that serves as a reliable qualitative moisture indicator.[1][2] Its utility lies in a distinct and reversible color change upon hydration, making it a valuable tool in laboratory and industrial settings where the control and monitoring of moisture are critical.[3][4] Anhydrous cobalt(II) iodide exists in two polymorphic forms: the α -form, which is a black hexagonal crystal, and the β -form, a yellow crystalline powder.[3] Both forms are highly hygroscopic and react with water to form hydrated cobalt(II) iodide, which is typically green or reddish in color.[3][5] This visible transition from black or yellow to green provides a clear indication of the presence of moisture.

These application notes provide an overview of the principles, applications, and protocols for using cobalt(II) iodide as a moisture indicator, with a focus on its relevance to research, development, and quality control in the pharmaceutical and chemical industries. While cobalt(II) chloride is a more commonly known moisture indicator, cobalt(II) iodide offers a distinct color transition that can be advantageous in certain applications.

Principle of Operation

The functionality of cobalt(II) iodide as a moisture indicator is based on the hydration of the cobalt(II) ion (Co^{2+}). In its anhydrous state, the coordination environment of the cobalt ion results in a black or yellow appearance.^[3] When exposed to moisture, water molecules act as ligands, coordinating with the cobalt(II) ion to form a hydrated complex. This change in the coordination sphere alters the d-orbital splitting of the cobalt ion, leading to a change in the absorption of light and, consequently, a visible color change.^[5]

The reversible chemical equilibrium can be represented as follows:



The degree of hydration and the resulting color can depend on the concentration of water vapor (relative humidity). The transition is reversible, and the anhydrous form can be regenerated by heating the hydrated compound to drive off the water molecules.^[3]

Applications

The primary applications of cobalt(II) iodide as a moisture indicator are centered around the qualitative detection of water in various environments.

3.1 Desiccant Status Indication:

Cobalt(II) iodide can be impregnated into solid absorbents like silica gel to create indicating desiccants.^[6] These are widely used in desiccators, packaging of moisture-sensitive products (e.g., electronic components, pharmaceuticals), and in drying tubes for chemical reactions. The color of the silica gel provides an immediate visual cue as to whether the desiccant is active (anhydrous) or saturated with moisture (hydrated) and requires regeneration or replacement.

3.2 Detection of Water in Non-Aqueous Solvents:

In many chemical syntheses and analytical procedures, the presence of water in organic solvents can be detrimental. Anhydrous cobalt(II) iodide can be used to test for the presence of water in various solvents.^[3] The appearance of a green or reddish color upon addition of the solvent to the anhydrous cobalt(II) iodide indicates the presence of water. While this method is

generally qualitative, it can be adapted for semi-quantitative analysis by comparing the resulting color to a set of standards.

3.3 Moisture Detection in Gas Streams:

Strips of paper or other inert substrates impregnated with cobalt(II) iodide can be used to monitor the moisture content of gas streams in real-time. This is particularly useful in processes where a dry atmosphere is essential.

3.4 Stability Testing in Drug Development:

In the pharmaceutical industry, understanding the hygroscopicity of active pharmaceutical ingredients (APIs) and excipients is crucial for formulation development and stability testing. While not a primary quantitative method, cobalt(II) iodide indicators can provide a rapid visual indication of moisture uptake in stability chambers or during storage.

Quantitative Data

Specific quantitative data on the relative humidity (RH) thresholds for the color change of cobalt(II) iodide are not extensively documented in publicly available literature. The color transition is a gradual process that depends on the specific conditions, including the substrate on which the cobalt(II) iodide is supported. For comparison, data for the more common cobalt(II) chloride indicator is provided below. It is recommended that users perform their own calibration for specific applications where a semi-quantitative estimation of RH is required.

Table 1: Physical and Chemical Properties of Cobalt(II) Iodide

Property	Value	Reference(s)
Anhydrous CoI_2		
Molecular Formula	CoI_2	[1]
Molar Mass	312.74 g/mol	[1]
Appearance (α -form)	Black hexagonal crystals	[3]
Appearance (β -form)	Yellow powder	[3]
Melting Point (α -form)	515-520 °C (under vacuum)	[3]
Boiling Point	570 °C	[1]
Solubility in Water	67.0 g/100 mL	[3]
Hydrated CoI_2		
Appearance	Green or reddish crystals	[3][5]

Table 2: Comparison of Cobalt(II) Halide Moisture Indicators (Qualitative)

Indicator	Anhydrous Color	Hydrated Color	Notes
Cobalt(II) Iodide	Black / Yellow	Green / Reddish	Distinct color change. [3][5]
Cobalt(II) Chloride	Blue	Pink	Most common cobalt-based indicator.[7][8]
Cobalt(II) Bromide	Green	Red	Less common than chloride.

Experimental Protocols

5.1 Protocol for Preparation of Cobalt(II) Iodide Indicator Paper

This protocol is adapted from the well-established method for preparing cobalt(II) chloride indicator papers and should be optimized for specific applications.[9][10]

Materials:

- Cobalt(II) iodide (CoI_2)
- Ethanol or distilled water
- Filter paper (e.g., Whatman No. 1)
- Glass tray
- Forceps
- Oven or desiccator

Procedure:

- Prepare the indicator solution: Dissolve a small amount of anhydrous cobalt(II) iodide in ethanol or distilled water in the glass tray to create a colored solution. The concentration can be adjusted to achieve the desired intensity on the paper. Safety Note: Cobalt compounds are toxic and should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area.
- Impregnate the filter paper: Using forceps, immerse a strip of filter paper into the cobalt(II) iodide solution for approximately 1 minute, ensuring it is fully saturated.
- Dry the indicator paper: Carefully remove the paper from the solution and allow any excess liquid to drain off. Place the impregnated paper in an oven at a temperature below the decomposition temperature of the hydrated salt (e.g., 60-80 °C) until the paper turns a uniform black or yellow, indicating the anhydrous state. Alternatively, the paper can be dried in a desiccator containing a strong desiccant like anhydrous calcium chloride or phosphorus pentoxide.
- Storage: Store the prepared indicator papers in a sealed, dry container, preferably within a desiccator, to prevent premature exposure to atmospheric moisture.

5.2 Protocol for Qualitative Detection of Water in an Organic Solvent

Materials:

- Anhydrous cobalt(II) iodide (powder)
- Dry test tube
- The organic solvent to be tested
- Spatula

Procedure:

- Prepare the test: Place a small amount (e.g., 10-20 mg) of anhydrous cobalt(II) iodide powder at the bottom of a clean, dry test tube. The powder should appear black or yellow.
- Add the solvent: Add approximately 1-2 mL of the organic solvent to be tested to the test tube.
- Observe the color change: Gently agitate the test tube and observe any color change in the cobalt(II) iodide. A change from black or yellow to green or reddish indicates the presence of moisture in the solvent. The intensity of the color change can give a rough indication of the amount of water present.
- Comparison: For a semi-quantitative estimation, the color can be compared to a series of standards prepared by adding known amounts of water to the anhydrous solvent.

5.3 Protocol for Regeneration of Cobalt(II) Iodide Indicator


Procedure:

- Heating: Place the hydrated cobalt(II) iodide indicator (e.g., indicator paper or impregnated silica gel) in a ventilated oven.
- Temperature and Time: Heat the indicator at a temperature sufficient to drive off the water of hydration. A temperature of 100-120 °C is generally effective.^[3] The heating time will depend on the amount of indicator and the level of hydration. Monitor the color of the indicator; the regeneration is complete when the original black or yellow color of the anhydrous form is restored.

- **Cooling and Storage:** Once regenerated, allow the indicator to cool in a desiccator to prevent rehydration from atmospheric moisture. Store in a sealed, dry container until further use.

Visualizations

Diagram 1: Chemical Equilibrium of Cobalt(II) Iodide Hydration



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. chembk.com \[chembk.com\]](#)
- [2. scbt.com \[scbt.com\]](#)
- [3. Cobalt\(II\) iodide - Wikipedia \[en.wikipedia.org\]](#)
- [4. heegermaterials.com \[heegermaterials.com\]](#)
- [5. laboratorynotes.com \[laboratorynotes.com\]](#)
- [6. WO2002057772A1 - Silica-based indicating desiccants - Google Patents \[patents.google.com\]](#)
- [7. nbinno.com \[nbinno.com\]](#)
- [8. bartovation.com \[bartovation.com\]](#)
- [9. Preparing and using cobalt chloride indicator papers | Class experiment | RSC Education \[edu.rsc.org\]](#)
- [10. scribd.com \[scribd.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Cobalt(II) Iodide as a Moisture Indicator]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b082627/docs#application-notes-and-protocols-cobalt-ii-iodide-as-a-moisture-indicator\]](https://www.benchchem.com/product/b082627/docs#application-notes-and-protocols-cobalt-ii-iodide-as-a-moisture-indicator)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)